

Molecular weight and formula of 3-(Ethoxymethylene)pentane-2,4-dione.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Ethoxymethylene)pentane-2,4-dione

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An In-depth Technical Guide to **3-(Ethoxymethylene)pentane-2,4-dione** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(Ethoxymethylene)pentane-2,4-dione**, a versatile compound with significant applications in organic synthesis and medicinal chemistry. This document outlines its chemical properties, synthesis, and potential as a precursor for therapeutic agents, particularly in anticancer drug development.

Core Compound Data

The fundamental chemical properties of **3-(Ethoxymethylene)pentane-2,4-dione** are summarized below, providing a foundational reference for laboratory and research applications.

Property	Value
Molecular Formula	C ₈ H ₁₂ O ₃ [1] [2] [3] [4] [5]
Molecular Weight	156.18 g/mol [1] [2] [3] [4] [5]
IUPAC Name	3-(ethoxymethylidene)pentane-2,4-dione [1] [4] [5]
CAS Number	33884-41-2 [1] [2] [3]
Appearance	Clear yellow liquid [2] [5]
Canonical SMILES	<chem>CCOC=C(C(=O)C)C(=O)C</chem> [1] [4] [5]
InChI Key	ITTXGKOHFZJUEX-UHFFFAOYSA-N [1] [4] [5]

Synthesis Protocol

The synthesis of **3-(Ethoxymethylene)pentane-2,4-dione** is most commonly achieved through the reaction of pentane-2,4-dione with an orthoformate, such as triethyl orthoformate. This straightforward and efficient method is widely adopted in research settings.

Experimental Methodology

Materials:

- Pentane-2,4-dione
- Triethyl orthoformate
- Acid catalyst (e.g., p-toluenesulfonic acid)
- Anhydrous solvent (e.g., toluene)

Procedure:

- A solution of pentane-2,4-dione in an anhydrous solvent is prepared in a reaction vessel equipped with a reflux condenser.
- Triethyl orthoformate is added to the solution.

- A catalytic amount of an acid catalyst is introduced to the mixture.
- The reaction mixture is heated to reflux for several hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The solvent and any volatile byproducts are removed under reduced pressure.
- The resulting crude product can be purified by vacuum distillation to yield pure **3-(Ethoxymethylene)pentane-2,4-dione**.

This synthetic approach is valued for its reliability and the high purity of the resulting product.

Chemical Reactivity and Applications

3-(Ethoxymethylene)pentane-2,4-dione serves as a key intermediate in the synthesis of a variety of organic molecules. Its reactivity is characterized by the electrophilic nature of the ethoxymethylene group, making it susceptible to nucleophilic attack. This property is extensively utilized in the construction of heterocyclic compounds, such as pyrazoles and isoxazoles, which are prevalent scaffolds in many pharmaceutical agents.^[1]

Relevance in Drug Discovery

The derivatives of **3-(Ethoxymethylene)pentane-2,4-dione** have garnered significant interest in the field of medicinal chemistry. Research has indicated that these derivatives exhibit promising biological activities, including potential anticancer properties.^[1] Studies have shown that certain derivatives can induce cytotoxic effects in various cancer cell lines.^[1] This suggests that the **3-(ethoxymethylene)pentane-2,4-dione** scaffold is a valuable starting point for the development of novel therapeutic agents.

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **3-(Ethoxymethylene)pentane-2,4-dione**.



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Caption: Synthetic pathway of **3-(Ethoxymethylene)pentane-2,4-dione**.

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- To cite this document: BenchChem. [Molecular weight and formula of 3-(Ethoxymethylene)pentane-2,4-dione.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267616#molecular-weight-and-formula-of-3-ethoxymethylene-pentane-2-4-dione]

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